

2-Octyldodecyl heptanoate molecular weight and formula

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Compound of Interest

Compound Name: 2-Octyldodecyl heptanoate

Cat. No.: B15175844

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An In-Depth Technical Guide on 2-Octyldodecyl heptanoate

This document provides core molecular information for **2-Octyldodecyl heptanoate**, a chemical compound relevant to researchers, scientists, and drug development professionals.

Chemical Identity and Properties

2-Octyldodecyl heptanoate is an ester with the chemical formula $C_{27}H_{54}O_2$.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its molecular structure and composition are fundamental for its use in research and development.

Quantitative Molecular Data

The key quantitative attributes of **2-Octyldodecyl heptanoate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	$C_{27}H_{54}O_2$ [1] [2] [3] [4]
Molecular Weight	410.73 g/mol [1] [2]
Monoisotopic Mass	410.412380961 g/mol [1]

Experimental Protocols

Not applicable. The molecular weight and formula are calculated based on the known atomic weights of the constituent atoms and the compound's structure.

Diagrams and Visualizations

Not applicable. As this guide pertains only to the molecular weight and formula, there are no signaling pathways, experimental workflows, or logical relationships to visualize.

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References

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